

Shifting Agricultural Paradigms: A Comparative Analysis of AAMU Research on Sustainable Practices

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Normal, Alabama - Researchers at Alabama A&M University (**AAMU**) are at the forefront of developing sustainable agricultural practices designed to enhance crop yields, improve soil health, and provide farmers with viable alternatives to conventional methods. This guide delves into key research from **AAMU**, presenting a comparative analysis of innovative techniques with supporting experimental data to empower researchers, scientists, and agricultural professionals with actionable insights. The focus of this analysis is on the impactful research conducted on sweet potato cultivation, a significant crop in the region, examining the effects of cover crops and biochar on yield and soil properties.

Enhancing Sweet Potato Yields: The Role of Cover Crops

A significant area of **AAMU**'s research has been the integration of cover crops in sweet potato production systems. These studies highlight the potential of cover crops to suppress weeds and enhance tuber yields, offering a sustainable alternative to synthetic herbicides and fertilizers.

A case study exploring the use of cereal rye (*Secale cereale* L.) and rapeseed (*Brassica napus* L.) as cover crops prior to sweet potato transplanting demonstrated a notable impact on weed control and subsequent yield. The study found that tilling the cover crops into the soil, as opposed to mowing and crimping, led to significant weed suppression, particularly in the early

stages of the growing season. This practice resulted in up to a threefold increase in root tuber production compared to control plots with no cover crops.[1] Notably, cereal rye appeared to promote a higher tuber yield compared to rapeseed.[1]

Another study investigated the impact of different sweet potato cultivars grown in rotation with winter cover crops, specifically a mix of crimson clover with either cereal rye or winter wheat. The findings indicated that the use of cover crops was positively correlated with both lower weed biomass and increased sweet potato yields.[2] The combination of cereal rye and crimson clover outperformed the winter wheat and crimson clover mixture and the fallow plots. [2] On average, fields that were not weeded experienced a drastic 60 to 80 percent reduction in sweet potato yields, underscoring the critical role of effective weed management, which can be significantly aided by cover crops.[2]

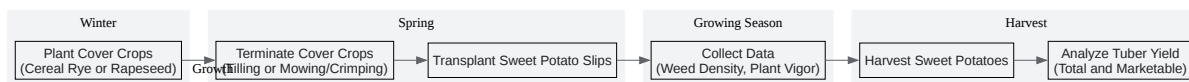
Comparative Yield Data for Cover Crop Practices

Cover Crop Treatment	Termination Method	Weed Density (Early Season)	Marketable Tuber Yield (relative to control)
Cereal Rye	Tilled	Low	~1.5 times higher than rapeseed plots
Rapeseed	Tilled	Low	Higher than control
Cereal Rye	Mowed and Crimped	High	No marketable tubers produced
Rapeseed	Mowed and Crimped	High	No marketable tubers produced
No Cover Crop (Control)	-	100% weed coverage by August	Baseline

Table 1: Comparative performance of different cover crop treatments on weed density and sweet potato yield, based on a case study in central Missouri.[1]

Experimental Protocol: Cover Crop and Sweet Potato Cultivation

The experimental design involved planting cereal rye and rapeseed as winter cover crops. In the spring, the cover crops were terminated using two different methods: tilling them into the soil or mowing and then crimping the residue to form a mulch. Following termination, sweet potato slips were transplanted into the plots. Control plots with no cover crops were also included. Throughout the growing season, data was collected on weed density, weed biomass, and the vigor of the sweet potato plants. At the end of the season, the sweet potatoes were harvested, and the total and marketable tuber yields were recorded and compared across the different treatments.



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Experimental workflow for cover crop study.

The Efficacy of Biochar in Tropical Agriculture

Research has also explored the potential of biochar, a charcoal-like substance produced from the pyrolysis of biomass, to improve soil properties and crop yields. A study conducted in tropical Papua New Guinea investigated the impact of biochar derived from kunai grass and rice husk on sweet potato production. The application of biochar at a rate of 5 tonnes per hectare (t/ha) significantly improved soil moisture.[3]

The study revealed that biochar amendment alone increased the total tuber yield of sweet potatoes by approximately 20%.[3] However, the most substantial gains were observed when biochar was co-applied with mineral fertilizers (100 kg/ha N, 11 kg/ha P, and 62 kg/ha K), which resulted in a remarkable 100% increase in total tuber yield and a greater than 75% increase in above-ground biomass.[3][4] This synergistic effect highlights the potential of biochar to enhance nutrient uptake and improve the efficiency of mineral fertilizers.[3][4]

Another study utilizing tobacco biochar at a rate of 5 t/ha also demonstrated a significant increase in storage root yields, with increases ranging from 8% to 45% compared to no biochar

application.[\[5\]](#)

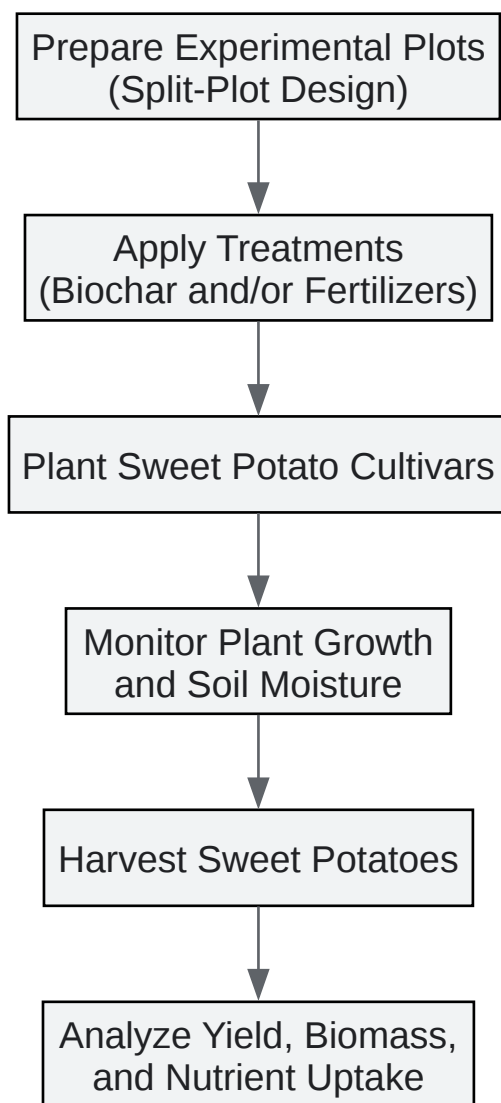
Comparative Yield Data for Biochar Application

Treatment	Storage Root Yield (t/ha)	Percentage Increase in Yield
No Biochar (Control)	8 - 21	-
5 t/ha Biochar	10 - 23	8% - 45%
5 t/ha Biochar + Mineral Fertilizers	-	100%

Table 2: Impact of biochar application on sweet potato storage root yield.[\[3\]](#)[\[5\]](#)

Experimental Protocol: Biochar and Sweet Potato Field Trial

The field experiment was conducted using a split-plot design. The main plots consisted of different sweet potato cultivars, while the sub-plots were treated with either no biochar (control) or biochar at a rate of 5 t/ha. The biochar was incorporated into the soil prior to planting. In some treatments, mineral fertilizers were also applied. Data was collected on soil moisture content, plant growth parameters, above-ground biomass, and the final tuber yield. The nutrient uptake by the sweet potato plants was also analyzed to understand the mechanisms behind the observed yield increases.



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Workflow of the biochar field experiment.

Conclusion

The research conducted by Alabama A&M University and its collaborators provides compelling evidence for the efficacy of sustainable agricultural practices in enhancing crop productivity. The comparative analysis of cover cropping and biochar application in sweet potato cultivation demonstrates their potential to increase yields, improve soil health, and reduce reliance on synthetic inputs. These findings offer valuable guidance for researchers, scientists, and farmers seeking to develop more resilient and environmentally sound agricultural systems. The detailed

experimental protocols and quantitative data presented serve as a foundation for further research and the broader implementation of these beneficial practices.

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